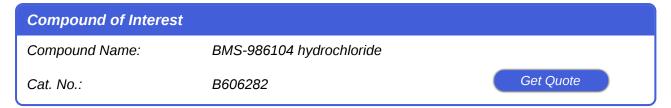


# Application Notes and Protocols: Solubility of BMS-986104 Hydrochloride

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

### Introduction

BMS-986104 hydrochloride is a selective sphingosine-1-phosphate receptor 1 (S1P1) partial agonist.[1][2] It is a modulator of the S1P1 receptor, a G protein-coupled receptor (GPCR), and has been investigated for its potential in treating autoimmune diseases.[1][3] As a prodrug, BMS-986104 is converted in vivo to its pharmacologically active phosphate form, BMS-986104-P. Understanding the solubility of BMS-986104 hydrochloride in common laboratory solvents is crucial for the preparation of stock solutions and for conducting a wide range of in vitro and in vivo studies. This document provides a detailed protocol for determining the solubility of BMS-986104 hydrochloride and presents a template for data organization.

# Data Presentation: Solubility of BMS-986104 Hydrochloride

A comprehensive literature search did not yield specific quantitative data for the solubility of **BMS-986104 hydrochloride** in DMSO or other organic solvents. The following table is provided as a template for researchers to record their experimental findings.



Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mM)	Method
DMSO	25	Shake-Flask	_	
Ethanol	25	Shake-Flask	_	
Methanol	25	Shake-Flask	_	
PBS (pH 7.4)	25	Shake-Flask	_	

# Experimental Protocol: Determination of BMS-986104 Hydrochloride Solubility by the Shake-Flask Method

This protocol outlines the widely accepted shake-flask method for determining the thermodynamic solubility of a compound.

#### Materials:

- BMS-986104 hydrochloride (solid powder)
- Dimethyl Sulfoxide (DMSO), anhydrous, ≥99.5% purity
- Other organic solvents of interest (e.g., Ethanol, Methanol)
- Phosphate-Buffered Saline (PBS), pH 7.4
- Analytical balance
- Vortex mixer
- Thermostatic shaker incubator
- Microcentrifuge
- Syringe filters (0.22 μm)



- High-Performance Liquid Chromatography (HPLC) system
- Volumetric flasks and other standard laboratory glassware

#### Procedure:

- Preparation of Supersaturated Solutions:
  - Add an excess amount of BMS-986104 hydrochloride powder to a series of appropriately labeled glass vials. The exact amount should be more than what is expected to dissolve to ensure a saturated solution.
  - Add a precise volume of the desired solvent (e.g., 1 mL of DMSO) to each vial.
  - Seal the vials tightly to prevent solvent evaporation.

#### Equilibration:

- Place the vials in a thermostatic shaker incubator set to a constant temperature (e.g., 25°C).
- Agitate the samples at a constant speed for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). A preliminary time-course experiment can be conducted to determine the optimal equilibration time.

#### Phase Separation:

- After equilibration, remove the vials from the shaker and let them stand undisturbed for at least one hour to allow the undissolved solid to settle.
- For complete separation of the solid from the liquid phase, centrifuge the vials at a high speed (e.g., 10,000 x g) for 15-20 minutes.
- · Sample Preparation and Analysis:
  - Carefully collect the supernatant without disturbing the solid pellet.

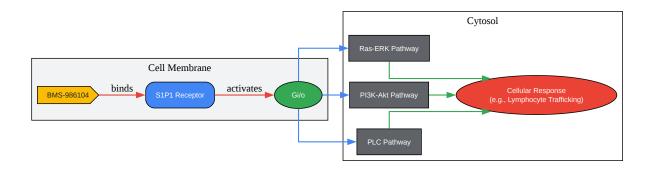


- Filter the supernatant through a 0.22 μm syringe filter to remove any remaining undissolved particles.
- Perform a serial dilution of the filtered supernatant with the respective solvent to bring the concentration of BMS-986104 hydrochloride within the linear range of the analytical method.
- Quantification by HPLC:
  - Prepare a standard calibration curve of BMS-986104 hydrochloride in the same solvent with known concentrations.
  - Analyze the diluted samples and standards using a validated HPLC method.
  - Determine the concentration of BMS-986104 hydrochloride in the diluted samples from the calibration curve.
  - Calculate the original concentration in the undiluted supernatant by applying the dilution factor. This value represents the solubility of BMS-986104 hydrochloride in the specific solvent at the tested temperature.

## **Signaling Pathway**

BMS-986104 acts as a partial agonist at the S1P1 receptor, which is a G protein-coupled receptor. The binding of an agonist to the S1P1 receptor typically leads to the activation of intracellular signaling pathways that are involved in lymphocyte trafficking.





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Caption: S1P1 Receptor Signaling Pathway Activation by BMS-986104.

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